

Erucyl Alcohol: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Erucyl alcohol*

Cat. No.: B1231324

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Introduction

Erucyl alcohol, a monounsaturated 22-carbon fatty alcohol, is a compound of significant interest across various scientific and industrial domains, including pharmaceuticals, cosmetics, and lubricants. Its long-chain structure imparts unique physicochemical properties that are critical for its function in diverse applications. This technical guide provides an in-depth overview of the melting and boiling points of **erucyl alcohol**, detailed experimental protocols for their determination, and an illustrative representation of its metabolic context.

Physicochemical Data: Melting and Boiling Points

The accurate determination of melting and boiling points is fundamental to the characterization and application of **erucyl alcohol**. The following table summarizes the reported values for these properties. It is important to note that the boiling point is significantly influenced by pressure, with lower pressures resulting in lower boiling points.

Property	Value	Conditions
Melting Point	31 - 34 °C	Standard Atmospheric Pressure (assumed)
33 °C	Standard Atmospheric Pressure (assumed)	
35 °C	@ 760.00 mm Hg	
Boiling Point	224 - 226 °C	@ 5 mmHg
225 °C	@ 5 mmHg	
420.37 °C (estimated)	@ 760.00 mm Hg	

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of long-chain fatty alcohols like **erucyl alcohol**.

Determination of Melting Point (Capillary Method)

The capillary method is a widely accepted technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **erucyl alcohol** is placed in a mortar and finely ground to a powder.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- Heating and Observation: The apparatus is heated at a steady rate (e.g., 2-3 °C per minute). The sample is observed through the magnifying lens.
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

Determination of Boiling Point at Reduced Pressure (Vacuum Distillation)

For high-boiling-point compounds like **erucyl alcohol**, determination at atmospheric pressure can lead to decomposition. Therefore, the boiling point is typically measured under reduced pressure.

Apparatus:

- Short-path distillation apparatus (or similar micro-distillation setup)
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Vacuum pump

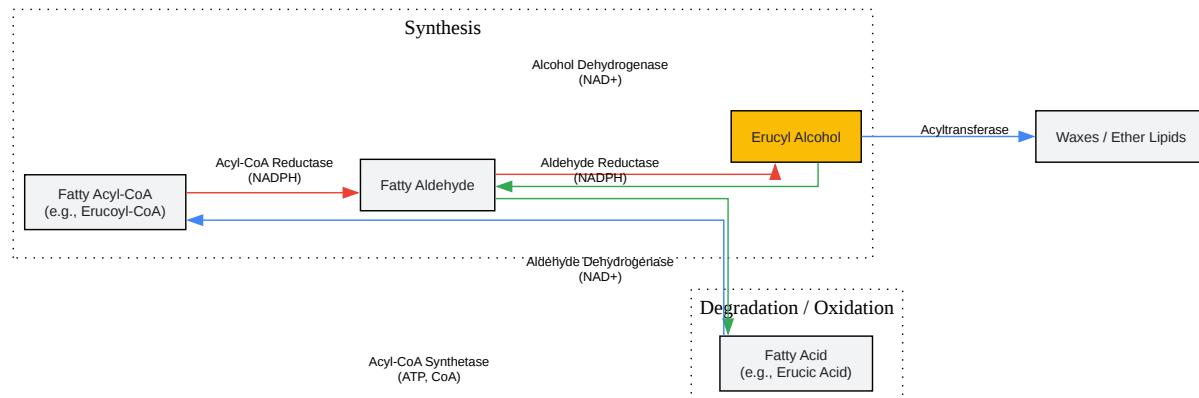
- Manometer
- Heating mantle
- Boiling chips or magnetic stirrer

Procedure:

- **Apparatus Assembly:** The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb should be positioned so that its top is level with the side arm leading to the condenser.
- **Sample and Boiling Chips:** A small amount of **erucyl alcohol** and a few boiling chips (or a magnetic stir bar) are placed in the round-bottom flask.
- **Vacuum Application:** The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 5 mmHg), as measured by the manometer.
- **Heating:** The sample is gently heated using a heating mantle.
- **Observation and Data Recording:** The temperature is monitored closely. The boiling point is the temperature at which a steady stream of condensate is observed on the thermometer bulb and dripping into the condenser, while the pressure remains constant. This temperature and the corresponding pressure are recorded.

Metabolic Pathway of Long-Chain Fatty Alcohols

Erucyl alcohol, as a long-chain fatty alcohol, participates in the general metabolic pathways of this class of molecules. The "Fatty Alcohol Cycle" illustrates the dynamic interconversion between fatty acids and fatty alcohols, which is crucial for the synthesis of waxes and other lipids.



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Caption: Metabolic cycle of long-chain fatty alcohols.

This diagram illustrates the central role of fatty aldehydes as intermediates in both the synthesis and degradation of fatty alcohols like **erucyl alcohol**. The cycle is interconnected with fatty acid metabolism and the biosynthesis of complex lipids such as waxes.

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